

4-Bromo-2-nitroaniline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2-nitroaniline

Cat. No.: B116644

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **4-Bromo-2-nitroaniline**, a key chemical intermediate in various industrial and research applications. This document details its fundamental properties, synthesis protocols, and core applications, presenting the information in a clear and accessible format for technical professionals.

Core Properties of 4-Bromo-2-nitroaniline

4-Bromo-2-nitroaniline is a yellow crystalline solid.^[1] Its chemical structure, featuring a benzene ring substituted with a bromine atom, a nitro group, and an amino group, makes it a versatile precursor in organic synthesis.^[2]

Property	Value	Reference
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[1][3][4][5]
Molecular Weight	217.02 g/mol	[1][3][4][5][6]
CAS Number	875-51-4	[1][3][4]
Appearance	Yellow crystalline solid	[1]
Melting Point	110-113 °C	[1]
Boiling Point	308.7 °C at 760 mmHg	[1]
Density	1.812 g/cm ³	[1]
Solubility	Sparingly soluble in water; soluble in ethanol, acetone, and dimethylformamide.	[2]

Synthesis of 4-Bromo-2-nitroaniline

The synthesis of **4-Bromo-2-nitroaniline** can be achieved through various routes, most commonly starting from either aniline or 2-nitroaniline. Direct bromination and nitration of aniline is challenging due to the high reactivity of the aniline ring, which often leads to poly-substituted products.[7] A more controlled, multi-step synthesis starting from aniline is therefore a common approach. This involves the protection of the amino group via acetylation, followed by bromination, nitration, and subsequent deprotection.

An alternative and efficient method is the direct bromination of 2-nitroaniline.

Experimental Protocol: Synthesis from 2-Nitroaniline

This protocol details a laboratory-scale synthesis of **4-Bromo-2-nitroaniline** from 2-nitroaniline.

Materials:

- 2-nitroaniline
- Potassium bromide (KBr) solution (15%)

- Sulfuric acid (H_2SO_4 , 98%)
- Sodium chlorate (NaClO_3) solution (30%)
- Deionized water
- 500 mL four-neck flask
- Stirrer
- Heating mantle
- Dropping funnel
- Filtration apparatus (e.g., Büchner funnel)
- pH indicator paper

Procedure:

- To a 500 mL four-neck flask, add 273.5 g (0.52 mol) of a 15% potassium bromide solution.
- While stirring, slowly add 48.5 g (0.485 mol) of 98% sulfuric acid. Continue stirring for 30 minutes.
- Add 88 g (0.481 mol) of 2-nitroaniline to the mixture and heat to 35°C.
- Slowly add a prepared 30% sodium chlorate solution (54 g, 0.152 mol) dropwise to the flask.
- Maintain the reaction temperature at 35°C for 30 minutes after the addition is complete.
- Increase the temperature to 75°C and maintain for 2 hours.
- Cool the reaction mixture to room temperature.
- Filter the resulting precipitate using a Büchner funnel.
- Wash the filter cake with water until the pH of the filtrate is between 5 and 8.

- Dry the pale yellow solid to obtain **4-Bromo-2-nitroaniline**.^[1]

Applications in Research and Development

4-Bromo-2-nitroaniline serves as a crucial intermediate in the synthesis of a variety of organic molecules. Its functional groups allow for a range of chemical transformations, making it a valuable building block in several fields:

- **Dye and Pigment Industry:** It is a key precursor in the manufacturing of azo dyes and other colorants. The nitroaniline structure contributes to the chromophoric properties, leading to vibrant and stable colors for textiles, inks, and coatings.
- **Pharmaceutical Synthesis:** This compound is utilized as a starting material or intermediate in the synthesis of various active pharmaceutical ingredients (APIs). The reactive sites on the molecule allow for the construction of more complex molecular architectures necessary for drug development.

Synthesis Workflow Diagram

The following diagram illustrates the multi-step synthesis of **4-Bromo-2-nitroaniline** starting from aniline.



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Caption: Multi-step synthesis of **4-Bromo-2-nitroaniline** from aniline.

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